

AS-2077715: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AS-2077715

Cat. No.: B3025940

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AS-2077715 is a novel antifungal agent with a structure related to funiculosin. It functions as an inhibitor of the mitochondrial cytochrome bc1 complex (complex III), a critical component of the electron transport chain in fungi.^[1] This document provides detailed application notes and protocols for the use of **AS-2077715** in a research setting, with a focus on its solubility, preparation of stock solutions, and methods for evaluating its antifungal activity.

Solubility and Stock Solution Preparation

While specific quantitative solubility data for **AS-2077715** in dimethyl sulfoxide (DMSO) and ethanol is not readily available in public literature, DMSO is a recommended solvent for preparing stock solutions of many antifungal compounds due to its powerful solubilizing properties for a wide array of organic materials. For practical laboratory use, a stock solution in DMSO is the standard approach.

Table 1: Solubility and Stock Solution Parameters

Parameter	Solvent	Recommendation
Primary Stock Solution	Dimethyl Sulfoxide (DMSO)	Prepare a high-concentration stock (e.g., 10-50 mM).
Working Solutions	Ethanol or cell culture medium	Dilute the DMSO stock in the appropriate vehicle for the experiment.
Storage	-20°C or -80°C	Store stock solutions in small aliquots to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of AS-2077715 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AS-2077715** in DMSO.

Materials:

- **AS-2077715** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **AS-2077715**. The molecular formula for **AS-2077715** is $C_{25}H_{41}NO_7$, and its molecular weight is 467.6 g/mol . To prepare 1 mL of a 10 mM stock solution, weigh out 4.676 mg of **AS-2077715** powder.
- Dissolve in DMSO. Aseptically add the weighed **AS-2077715** to a sterile microcentrifuge tube. Add 1 mL of sterile DMSO.

- Ensure complete dissolution. Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- Aliquot and store. Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Antifungal Susceptibility Testing using Broth Microdilution

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines for antifungal susceptibility testing of yeasts and can be used to determine the Minimum Inhibitory Concentration (MIC) of **AS-2077715**.

Materials:

- **AS-2077715** stock solution (10 mM in DMSO)
- Fungal isolate to be tested
- RPMI-1640 medium with L-glutamine, without sodium bicarbonate, buffered with MOPS
- Sterile 96-well microtiter plates (U-bottom)
- Sterile saline or phosphate-buffered saline (PBS)
- Spectrophotometer or McFarland standards
- Incubator (35°C)
- Positive control antifungal (e.g., fluconazole)
- Negative control (DMSO vehicle)

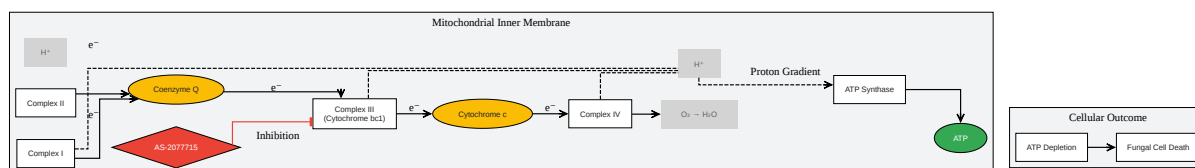
Procedure:

- Inoculum Preparation:

- Subculture the fungal isolate onto a suitable agar plate (e.g., Sabouraud Dextrose Agar) and incubate for 24-48 hours to obtain fresh colonies.
- Prepare a cell suspension in sterile saline or PBS and adjust the turbidity to match a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL).
- Dilute this suspension 1:1000 in RPMI-1640 medium to obtain the final inoculum density of approximately $1-5 \times 10^3$ CFU/mL.
- Drug Dilution Series:
 - Prepare serial two-fold dilutions of the **AS-2077715** stock solution in RPMI-1640 medium in the 96-well plate. The final concentrations should typically range from 0.03 µg/mL to 16 µg/mL.
 - Ensure the final concentration of DMSO in all wells (including the drug-free control) is consistent and non-inhibitory to the fungus (typically $\leq 1\%$).
- Inoculation and Incubation:
 - Add 100 µL of the prepared fungal inoculum to each well of the microtiter plate containing 100 µL of the diluted **AS-2077715**.
 - Include a growth control well (inoculum without drug) and a sterility control well (medium only).
 - Incubate the plate at 35°C for 24-48 hours.
- MIC Determination:
 - The MIC is defined as the lowest concentration of **AS-2077715** that causes a significant inhibition of visible growth (typically $\geq 50\%$ reduction) compared to the drug-free growth control.

Visualizations

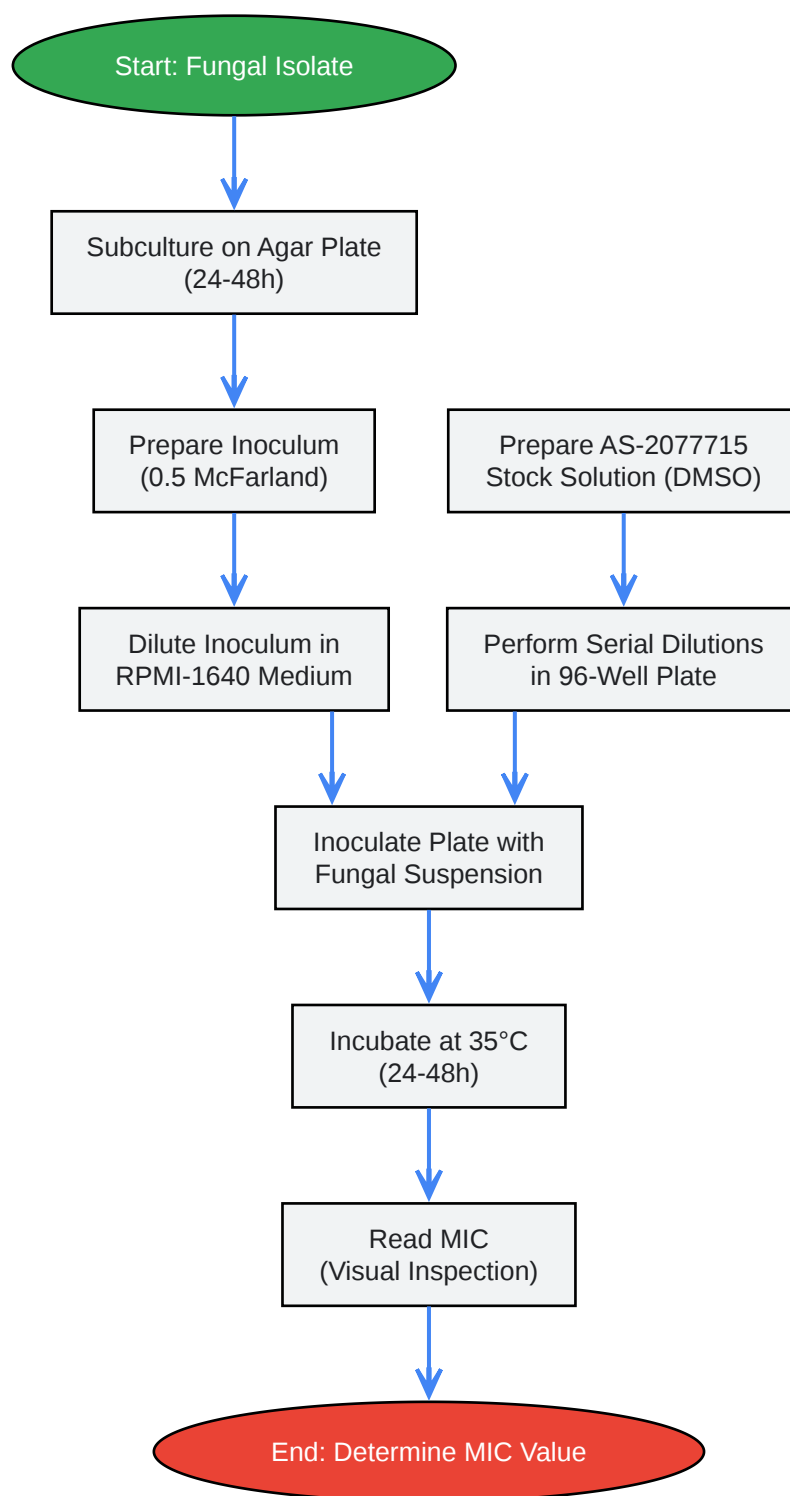
Signaling Pathway of AS-2077715



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Caption: Mechanism of action of **AS-2077715**.

Experimental Workflow for Antifungal Susceptibility Testing



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Caption: Broth microdilution workflow.

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References

- 1. AS2077715: a novel antifungal antibiotic produced by Capnodium sp. 339855 - PubMed [pubmed.ncbi.nlm.nih.gov]
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